Application Note: Comprehensive Analytical Characterization of 1-Methanesulfonyl-4-methyl-2-nitrobenzene

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Compound of Interest

Compound Name:	*1-Methanesulfonyl-4-methyl-2-nitrobenzene*
CAS No.:	*341029-57-0*
Cat. No.:	*B2758923*

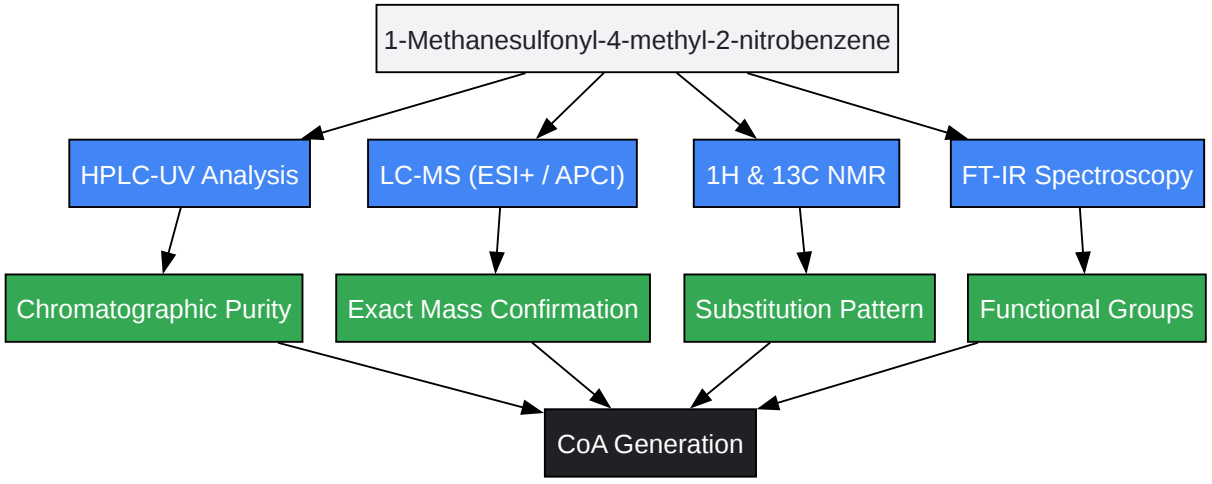
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Executive Summary & Scientific Rationale

The compound **1-Methanesulfonyl-4-methyl-2-nitrobenzene** (CAS: 341029-57-0) is a highly functionalized aromatic building block frequently utilized in advanced organic synthesis and pharmaceutical development[1]. Characterized by an electron-deficient benzene ring bearing a methanesulfonyl group, a nitro group, and a methyl group, this molecule presents unique analytical challenges.

As a Senior Application Scientist, the primary objective when characterizing such poly-substituted benzenes is to establish a self-validating analytical framework. This requires orthogonal techniques to not only confirm the exact 1,2,4-substitution pattern (regiochemistry) but also to quantify structurally similar process impurities (e.g., isomeric dinitro or disulfonyl by-products). This application note details the causality behind each selected method—HPLC-UV, High-Resolution NMR, and FT-IR—and provides field-proven, step-by-step protocols for robust characterization.

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Analytical workflow for the structural and purity characterization of the target compound.

Physicochemical Profile

Understanding the baseline properties of the analyte is the first step in designing an effective analytical strategy. The presence of the strongly electron-withdrawing nitro and sulfonyl groups renders the aromatic ring highly electron-deficient, which dictates its chromatographic retention and spectroscopic behavior.

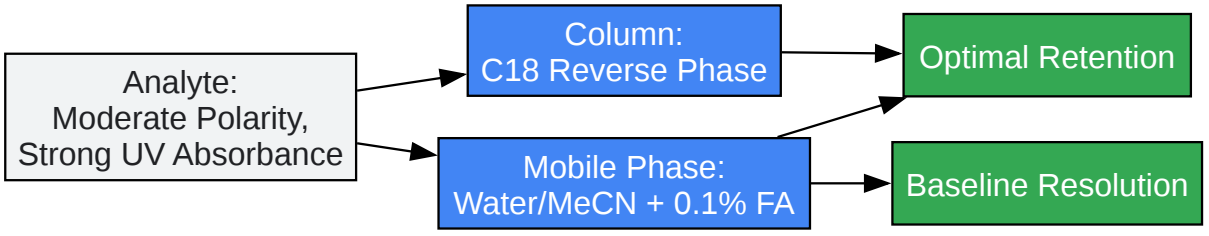
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Parameter	Value / Description
Chemical Name	1-Methanesulfonyl-4-methyl-2-nitrobenzene
CAS Number	341029-57-0
Molecular Formula	$C_8H_9NO_4S$
Molecular Weight	215.23 g/mol
Key Chromophores	$-NO_2$ (Nitro), $-SO_2-$ (Sulfonyl), Aromatic Ring
Solubility	Soluble in Acetonitrile, Methanol, DMSO, and Chloroform

Chromatographic Purity (HPLC-UV)

Causality and Method Logic

Aromatic sulfones and nitrobenzenes possess strong UV absorbance profiles, making HPLC-UV the gold standard for purity determination[2]. A reverse-phase C18 stationary phase is selected due to the moderate polarity of the analyte. The mobile phase incorporates 0.1% Formic Acid to suppress the ionization of any trace acidic impurities (e.g., unreacted sulfonic acids), ensuring sharp, symmetrical peaks for the neutral sulfone target.



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Logical framework for reverse-phase HPLC method development and optimization.

Step-by-Step Protocol

System Suitability & Self-Validation: Before analyzing the sample, inject a blank (diluent) to confirm baseline stability. The protocol is self-validating if the standard peak exhibits a tailing

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factor (Tf) < 1.5 and theoretical plates (N) > 5,000.

- Sample Preparation: Accurately weigh 10.0 mg of the sample and dissolve it in 10.0 mL of HPLC-grade Acetonitrile (Diluent) to achieve a 1.0 mg/mL stock solution. Sonicate for 5 minutes. Dilute 1:10 with mobile phase A to achieve a working concentration of 0.1 mg/mL.
- Column: Use a C18 column (e.g., 150 mm × 4.6 mm, 3.5 µm particle size).
- Mobile Phase:
  - Channel A: LC-MS grade Water with 0.1% Formic Acid.
  - Channel B: LC-MS grade Acetonitrile with 0.1% Formic Acid.
- Gradient Program:
  - 0-2 min: 10% B
  - 2-12 min: Linear ramp to 90% B
  - 12-15 min: Hold at 90% B
  - 15-15.1 min: Return to 10% B
  - 15.1-20 min: Re-equilibration at 10% B
- Flow Rate & Temperature: 1.0 mL/min; Column oven set to 30 °C.
- Detection: UV at 254 nm (primary for aromatic core) and 230 nm (secondary for sulfone/nitro confirmation).

Structural Elucidation (High-Resolution NMR)

Causality and Method Logic

Nuclear Magnetic Resonance (NMR) is mandatory for confirming the regiochemistry of the molecule. The electron-withdrawing nature of the -SO_2CH_3 and -NO_2 groups heavily deshields the adjacent aromatic protons, pushing them downfield[3]. The specific coupling constants (J -

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values) between the aromatic protons will definitively prove the 1,2,4-substitution pattern (ortho and meta coupling).

Step-by-Step Protocol

System Suitability & Self-Validation: Calibrate the spectrum using the residual solvent peak (e.g., DMSO-d_6 at 2.50 ppm for ^{1}H). The protocol is self-validating if the integration of the aromatic protons (totaling 3H) perfectly matches the combined integration of the methyl (3H) and methanesulfonyl (3H) singlets.

- Sample Preparation: Dissolve 15-20 mg of the compound in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6) containing 0.03% v/v TMS as an internal standard.
- Acquisition: Transfer to a 5 mm NMR tube. Acquire the ^{1}H spectrum at 400 MHz or higher, utilizing a standard 30-degree pulse sequence with a relaxation delay (D1) of 2 seconds to ensure accurate integration.
- Data Interpretation: Map the signals against the theoretical predictive table below.

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Proton Environment	Expected Chemical Shift (δ, ppm)	Multiplicity & Integration	Causality / Assignment
-CH_3 (C4 Methyl)	~2.40 - 2.55	Singlet, 3H	Upfield aliphatic signal; slightly deshielded by the aromatic ring.
-SO_2CH_3 (C1 Sulfonyl)	~3.30 - 3.45	Singlet, 3H	Strongly deshielded by the adjacent electron-withdrawing SO_2 group.
Ar-H (C5)	~7.50 - 7.65	Doublet of doublets (dd), 1H	Ortho to C6, meta to C3. Least deshielded aromatic proton due to proximity to the electron-donating C4 methyl.
Ar-H (C3)	~7.80 - 7.95	Fine doublet (d), 1H	Meta coupling to C5 ($J \approx 1.5$-2.0 Hz). Deshielded by the adjacent NO_2 group.
Ar-H (C6)	~8.00 - 8.15	Doublet (d), 1H	Ortho coupling to C5 ($J \approx 8.0$ Hz). Highly deshielded by the adjacent SO_2 group.

Functional Group Verification (FT-IR)

Causality and Method Logic

Fourier-Transform Infrared Spectroscopy (FT-IR) provides rapid, orthogonal confirmation of the highly polar functional groups. The nitrobenzene moiety and the methanesulfonyl group have highly diagnostic stretching frequencies that cannot be easily confused with other functional groups[4].

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Step-by-Step Protocol

System Suitability & Self-Validation: Collect a background spectrum of the empty ATR crystal immediately prior to sample analysis. The protocol is validated if the baseline of the resulting sample spectrum is flat and the signal-to-noise ratio of the NO_2 asymmetric stretch (>1500 cm^{-1}) exceeds 100:1.

- Preparation: Clean the Attenuated Total Reflectance (ATR) diamond crystal with isopropanol and allow it to dry.
- Background: Acquire a background spectrum (32 scans, 4 cm^{-1} resolution).
- Measurement: Place approximately 2-5 mg of the solid sample directly onto the ATR crystal. Apply the pressure anvil to ensure intimate contact.
- Acquisition: Scan from 4000 cm^{-1} to 600 cm^{-1} (32 scans, 4 cm^{-1} resolution).
- Peak Assignment: Verify the presence of the following diagnostic bands:

Functional Group	Vibration Mode	Expected Wavenumber (cm^{-1})
Aromatic C-H	Stretching	3050 - 3100
Aliphatic C-H	Stretching	2920 - 2980
-NO_2 (Nitro)	Asymmetric Stretching	~1520 - 1540
-NO_2 (Nitro)	Symmetric Stretching	~1340 - 1360
-SO_2- (Sulfonyl)	Asymmetric Stretching	~1300 - 1320
-SO_2- (Sulfonyl)	Symmetric Stretching	~1140 - 1160

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- Separation and Determination of Some Aromatic Sulfones by Reversed-Phase High-Performance Liquid Chromatography Collection of Czechoslovak Chemical Communications URL: [Link]

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